

# NCGC00244536 stability and storage conditions

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## Compound of Interest

Compound Name: NCGC00244536

Cat. No.: B15583854

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## NCGC00244536 Technical Support Center

This technical support center provides essential information on the stability and storage of **NCGC00244536**, a potent KDM4B inhibitor.<sup>[1][2][3]</sup> It is intended for researchers, scientists, and drug development professionals to ensure the proper handling and use of this compound in their experiments.

## Stability and Storage Conditions

Proper storage is critical to maintain the integrity and activity of **NCGC00244536**. Below is a summary of the recommended storage conditions for this compound in both solid form and in solvent.

Form	Storage Temperature	Duration	Source(s)
Solid (Powder)	-20°C	≥ 4 years	Cayman Chemical[4]
-20°C	3 years	MedchemExpress, Selleck Chemicals[1] [5]	MedchemExpress, Selleck Chemicals[1] [5]
-20°C	≥ 2 years	MOLNOVA[2]	
4°C	2 years	MedchemExpress[1]	
In Solvent	-80°C	1 year	
-20°C	6 months	MedchemExpress[1]	
-20°C	1 month	Selleck Chemicals[5]	

## Frequently Asked Questions (FAQs)

A collection of frequently asked questions to address common issues and concerns regarding the handling and stability of **NCGC00244536**.

Q1: What is the recommended solvent for preparing stock solutions of **NCGC00244536**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **NCGC00244536**. [1][2][4][5] It is soluble in DMSO at concentrations of ≥10 mg/mL [4] and up to 100 mg/mL. [2] Acetonitrile can also be used, but the compound is only slightly soluble (0.1-1 mg/mL). [4]

Q2: How should I store the stock solution?

A2: For long-term storage, it is recommended to store stock solutions at -80°C, which should maintain stability for up to one year. [1][5] For shorter-term storage, -20°C is acceptable for up to six months. [1] To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller volumes for single-use. [5]

Q3: Can I store the compound in its solid form at room temperature?

A3: While **NCGC00244536** is shipped at room temperature and is stable for a few days under these conditions, for long-term storage, it should be stored at -20°C as a powder.[4][6]

Q4: I observe precipitation in my stock solution after thawing. What should I do?

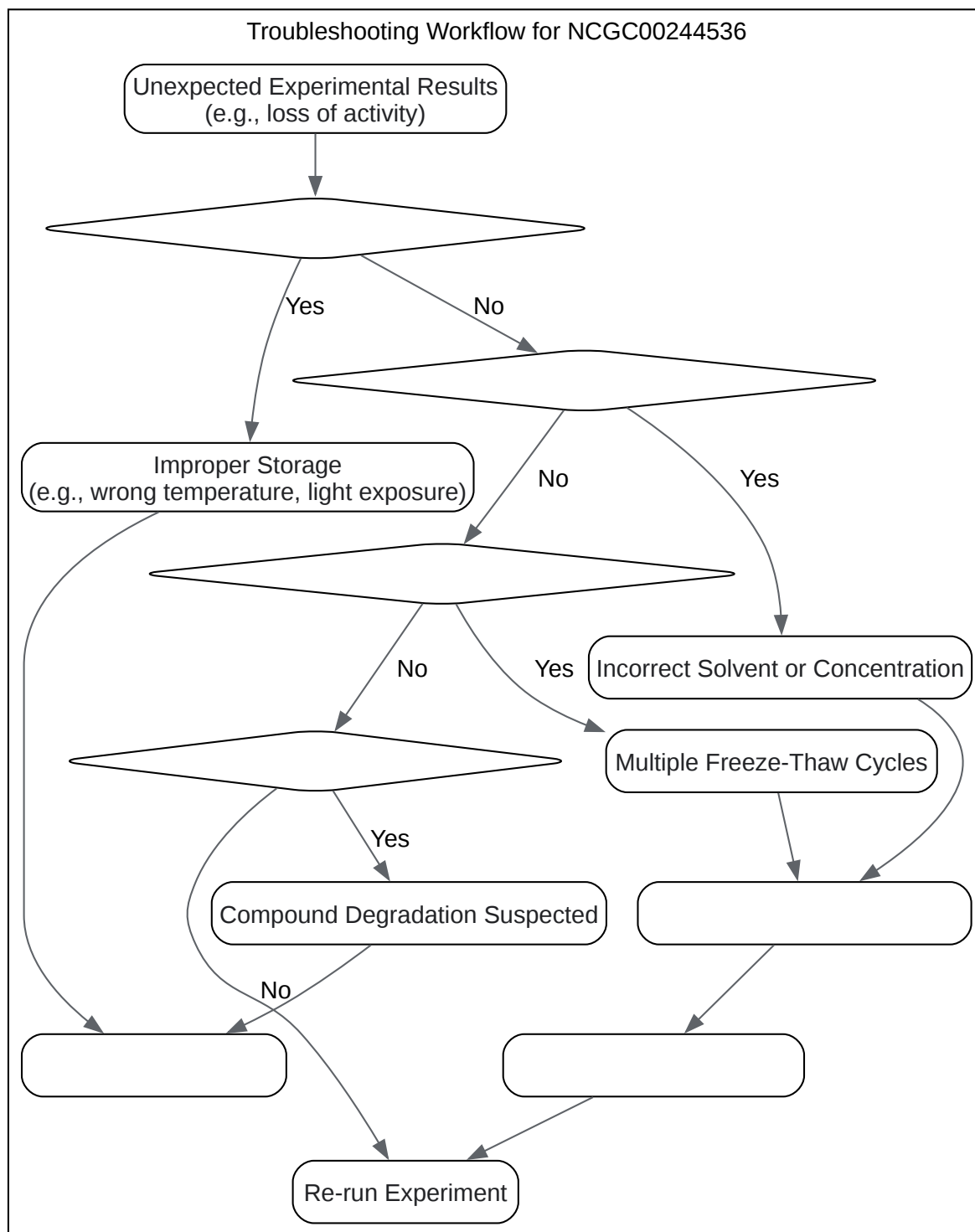
A4: If you observe precipitation, gently warm the solution and vortex or sonicate until the solid is fully dissolved. To prevent precipitation, ensure you are using a high-purity, anhydrous grade of DMSO, as moisture can affect solubility.[5]

Q5: Are there any specific handling instructions I should be aware of?

A5: It is recommended to handle **NCGC00244536** in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Troubleshooting Guide

This section provides a logical workflow to troubleshoot potential stability-related issues with **NCGC00244536**.



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Caption: Troubleshooting workflow for **NCGC00244536** stability issues.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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